

Delphinidin Chloride for In Vivo Animal Studies: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the in vivo administration of **delphinidin chloride** in animal studies. This document includes a summary of reported dosages, detailed experimental protocols for preparation and administration, and a review of the key signaling pathways modulated by this compound.

Data Presentation: In Vivo Dosages and Administration of Delphinidin Chloride

The following table summarizes the dosages, animal models, administration routes, and observed effects of **delphinidin chloride** from various preclinical studies. This information is intended to guide researchers in designing their own in vivo experiments.



Animal Model	Dosage	Route of Administration	Vehicle	Key Findings
Mouse	2.6 mg/kg	Intravenous (IV) infusion	Saline solution with sulfobutylether- β-cyclodextrin (SEB-β-CD) as a stabilizer	Did not improve survival after cardiac arrest and resuscitation[1].
Mouse	5 mg/kg/day and 15 mg/kg/day	Intraperitoneal (IP) injection	DMSO	Attenuated cardiac hypertrophy at the 15 mg/kg/day dose[1].
Mouse	Not specified	Intraperitoneal (IP) injection	Not specified	Reduced tumor formation and NF-kB protein levels in a prostate cancer model.
Rat	100 mg/kg/day	Oral	Not specified	Reduced cancer incidence in a breast cancer model[2].
Rat	800 μmol/kg	Oral	Not specified	Delphinidin 3- rutinoside was detected in plasma, indicating absorption[2].

Experimental Protocols



Protocol 1: Preparation of Delphinidin Chloride for Intraperitoneal (IP) Injection

This protocol details the preparation of a **delphinidin chloride** solution for intraperitoneal administration in mice, based on common laboratory practices and information from supplier datasheets[3].

Materials:

- Delphinidin chloride (purity ≥95%)
- Dimethyl sulfoxide (DMSO), cell culture grade
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Sterile saline (0.9% NaCl)
- Sterile, pyrogen-free microcentrifuge tubes and syringes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Stock Solution Preparation:
 - In a sterile microcentrifuge tube, dissolve delphinidin chloride in DMSO to create a stock solution (e.g., 20.8 mg/mL).
 - Vortex thoroughly to ensure complete dissolution. If necessary, briefly sonicate the solution to aid dissolution.
- Working Solution Preparation (for a final volume of 1 mL):



- \circ To 100 µL of the **delphinidin chloride** stock solution (20.8 mg/mL), add 400 µL of PEG300.
- Mix thoroughly by vortexing.
- Add 50 μL of Tween-80 to the mixture and vortex again until the solution is homogenous.
- \circ Add 450 µL of sterile saline to bring the final volume to 1 mL.
- Vortex the final solution to ensure it is well-mixed. This will result in a clear solution with a
 delphinidin chloride concentration of 2.08 mg/mL[3].
- Final Checks:
 - Visually inspect the solution for any precipitation. If precipitation occurs, gentle warming and/or sonication may be used to redissolve the compound[3].
 - Prepare the working solution fresh on the day of the experiment.

Protocol 2: Intraperitoneal (IP) Injection in Mice

This protocol outlines the standard procedure for administering the prepared **delphinidin chloride** solution via intraperitoneal injection in mice.

Materials:

- Prepared **delphinidin chloride** working solution
- Sterile syringes (1 mL) with needles (25-27 gauge)
- 70% ethanol
- Animal restrainer (optional)

Procedure:

Animal Handling and Restraint:



- Gently but firmly restrain the mouse. One common method is to scruff the mouse by pinching the loose skin over the neck and shoulders, and securing the tail.
- Position the mouse to expose its abdomen. The mouse should be tilted slightly with its head pointing downwards to allow the abdominal organs to shift away from the injection site.
- Injection Site Identification and Preparation:
 - Identify the injection site in the lower right or left quadrant of the abdomen, avoiding the midline to prevent injury to the bladder and major blood vessels[4][5].
 - Cleanse the injection site with a swab soaked in 70% ethanol.

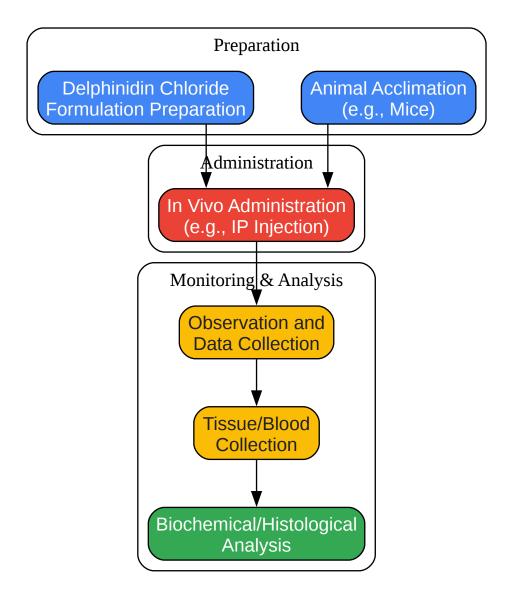
Administration:

- Insert the needle, with the bevel facing up, at a 15-20 degree angle into the abdominal cavity.
- Gently pull back on the syringe plunger to ensure no blood or fluid is aspirated, which would indicate improper needle placement[5].
- If no fluid is aspirated, slowly and steadily inject the delphinidin chloride solution.
- Withdraw the needle and return the mouse to its cage.
- · Post-injection Monitoring:
 - Observe the animal for any signs of distress, discomfort, or adverse reactions following the injection.

Signaling Pathways and Experimental Workflows

Delphinidin chloride has been shown to modulate several key signaling pathways involved in cell growth, proliferation, inflammation, and apoptosis. The following diagrams illustrate these pathways and a general experimental workflow for in vivo studies.

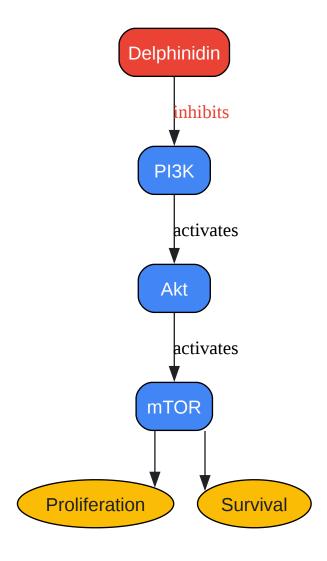




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General experimental workflow for in vivo studies.

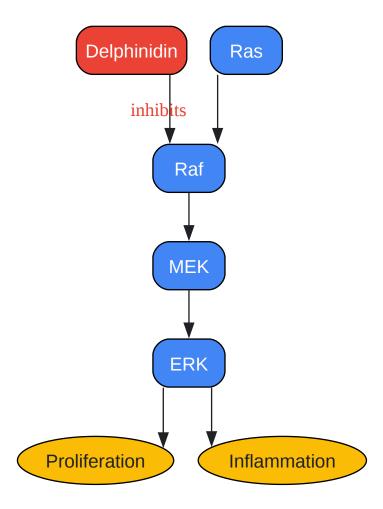




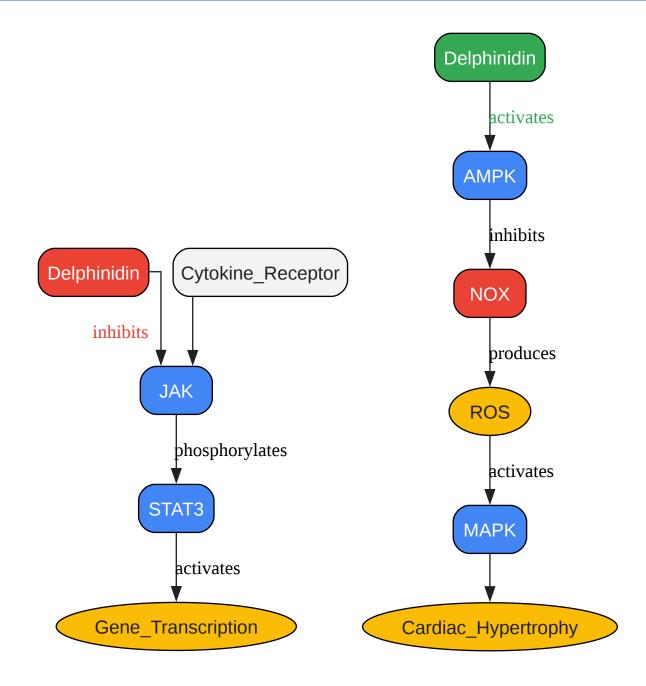
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Delphinidin's inhibition of the PI3K/Akt/mTOR pathway.









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